

Application Note: Chiral Amino-Lactams in Fluoroquinolone Synthesis

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Compound of Interest

Compound Name: (S)-3-Aminoazepan-2-one

CAS No.: 21568-87-6

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Protocol for the Synthesis of Balofloxacin and Structural Analogs

Executive Summary & Technical Distinction

Target Molecule: Balofloxacin (1-cyclopropyl-6-fluoro-1,4-dihydro-8-methoxy-7-[3-(methylamino)-1-piperidiny]-4-oxo-3-quinolinecarboxylic acid).[1] Key Reagent in Query: **(S)-3-Aminoazepan-2-one** (also known as L-(

)-amino-

-caprolactam).

Critical Technical Note: There is a structural divergence between the specific reagent requested and the standard commercial structure of Balofloxacin.

- Balofloxacin incorporates a 3-(methylamino)piperidine side chain (a 6-membered ring), typically derived from (S)-3-Aminopiperidin-2-one (the ornithine lactam) or synthesized via resolution of the piperidine racemate.

- **(S)-3-Aminoazepan-2-one** (the lysine lactam) is the 7-membered ring homolog. It is the key precursor for the side chain of Besifloxacin (specifically the (R)-enantiomer in the commercial drug, though the (S)-enantiomer is used in structure-activity relationship (SAR) studies).

This guide provides the standard protocol for Balofloxacin synthesis while explicitly detailing how the amino-lactam precursor methodology applies to both the 6-membered (Balofloxacin) and 7-membered (Besifloxacin/Analogues) systems. This ensures the user can apply the protocol to the specific ring size required by their research.

Chemical Background & Retrosynthesis

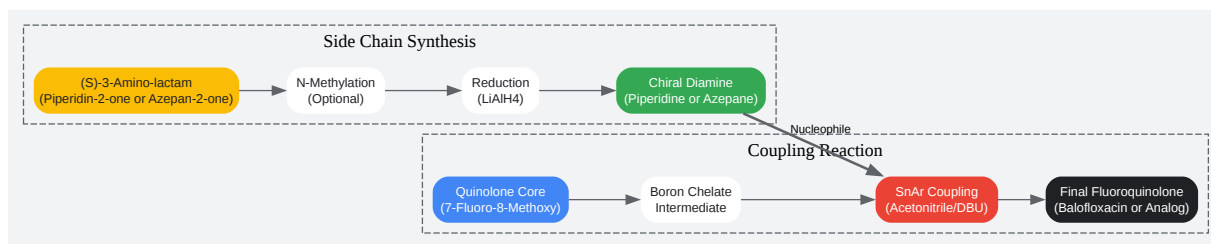
The synthesis of Balofloxacin follows a convergent route involving a Nucleophilic Aromatic Substitution (

) of a core quinolone structure with a chiral amine side chain.

2.1 Retrosynthetic Analysis

The 3-amino-lactam serves as a stable, chiral pool precursor that can be methylated and reduced to form the active diamine side chain.

- Core Scaffold: 1-cyclopropyl-6,7-difluoro-8-methoxy-4-oxo-1,4-dihydroquinoline-3-carboxylic acid (often used as the Boron-chelate to enhance reactivity).
- Side Chain Pathway:
 - Precursor: (S)-3-Amino-lactam (Piperidin-2-one for Balofloxacin; Azepan-2-one for Azepane analogs).
 - Functionalization:
 - methylation (required for Balofloxacin).
 - Reduction: Conversion of lactam to cyclic amine.
 - Coupling: Displacement of the C-7 fluorine on the quinolone core.



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Figure 1: Convergent synthesis pathway for Balofloxacin and related analogs using amino-lactam precursors.

Detailed Experimental Protocols

3.1 Part A: Preparation of the Side Chain (From Lactam)

If starting from **(S)-3-Aminoazepan-2-one** (for azepane analogs) or **(S)-3-Aminopiperidin-2-one** (for Balofloxacin).

Objective: Convert the lactam to the secondary/tertiary cyclic amine.

Parameter	Condition
Reagents	(S)-3-Amino-lactam, Methyl Iodide (if methylating), LiAlH , THF
Temperature	0°C to Reflux
Atmosphere	Nitrogen () or Argon

Step-by-Step:

- Protection (Optional): If the primary amine is free, protect it (e.g., with Boc anhydride) to prevent side reactions during methylation.
 - Reaction: Lactam +

+

in DCM

-Boc-Lactam.
- N-Methylation (For Balofloxacin):
 - Dissolve

-Boc-lactam in anhydrous DMF.
 - Add NaH (1.1 eq) at 0°C. Stir for 30 min.
 - Add MeI (1.1 eq) dropwise. Warm to RT and stir for 2-4 h.
 - Note: Skip this step if synthesizing Besifloxacin analogs (which lack the N-methyl group).
- Reduction:
 - Suspend LiAlH

(3-4 eq) in anhydrous THF under

.
 - Add the methylated lactam solution dropwise at 0°C.
 - Reflux for 6-12 hours to ensure complete reduction of the carbonyl.
 - Workup: Fieser workup (Water, 15% NaOH, Water). Filter precipitate.
- Deprotection: Treat with HCl/Dioxane or TFA/DCM to yield the chiral diamine salt (e.g., 3-methylaminopiperidine dihydrochloride).

3.2 Part B: Coupling Reaction (Synthesis of Balofloxacin)

This is the core pharmaceutical application step.

Materials:

- Substrate: 1-cyclopropyl-6,7-difluoro-1,4-dihydro-8-methoxy-4-oxo-3-quinolinecarboxylic acid ethyl ester (or its Boron-difluoride chelate).[\[2\]](#)
- Nucleophile: (S)-3-(Methylamino)piperidine (prepared above) or (S)-3-Aminoazepane (if using the specific query reagent).
- Base: DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) or Triethylamine ().
- Solvent: Acetonitrile () or DMSO.

Protocol:

- Chelate Formation (Recommended for Yield):
 - Suspend the Quinolone Ethyl Ester (1.0 eq) in Acetic Anhydride.
 - Add Boric Acid (1.5 eq) or .
 - Heat to 80-90°C for 2 hours.
 - Cool and precipitate with ether/water to isolate the Boron Chelate. This activates the C-7 position for substitution.
- Condensation (SnAr):
 - Dissolve the Boron Chelate (1.0 eq) in Acetonitrile.
 - Add the Chiral Amine Side Chain (1.2 eq).

- Add DBU (2.0 eq) to scavenge the HF/HCl generated.
- Reaction: Stir at 50-60°C for 4-24 hours. Monitor by HPLC or TLC (mobile phase: :MeOH 9:1).
- Observation: The reaction mixture typically turns homogenous then precipitates the product or salts.
- Hydrolysis & Workup:
 - Evaporate solvent.
 - Redissolve residue in Ethanol/Water (4:1).
 - Add NaOH (2.5 eq) to hydrolyze the ester and remove the boron chelate.[\[2\]](#)
 - Reflux for 2-3 hours.
 - Neutralization: Cool and adjust pH to 7.0–7.5 using dilute Acetic Acid.
 - Isolation: The product (Balofloxacin) will crystallize. Filter, wash with water and cold ethanol.
- Purification:
 - Recrystallize from DMF/Ethanol or purify via preparative HPLC if high purity (>99.5%) is required.

Quality Control & Analytical Parameters

To validate the synthesis, the following parameters must be checked.

Test	Method	Acceptance Criteria
Identity	¹ H-NMR (400 MHz, DMSO- d ₆)	Diagnostic peaks: Cyclopropyl protons (0.9-1.2 ppm), Methoxy (3.5-3.8 ppm), Piperidine/Azepane ring protons.
Chiral Purity	Chiral HPLC (Chiralpak AD-H or similar)	> 99.0% ee (Enantiomeric Excess).
Purity	HPLC-UV (254 nm)	> 98.5% (Area %).
Residual Solvents	GC-Headspace	Compliant with ICH Q3C (Acetonitrile < 410 ppm).

Troubleshooting:

- Low Yield in Coupling: Ensure the side chain amine is free-based or use excess DBU if adding as a hydrochloride salt. Moisture in the solvent can compete with the amine; use anhydrous Acetonitrile.
- Racemization: The C-3 center of the amine is generally stable, but excessive heat (>100°C) during the coupling or hydrolysis should be avoided.

References

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Sources

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